

Application Notes and Protocols for Preparing Stock Solutions of Decanoic Acid-d19

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Decanoic acid-d19

Cat. No.: B1591744

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These application notes provide a comprehensive guide for the preparation of stock solutions of **Decanoic acid-d19**, a deuterated medium-chain fatty acid. Accurate preparation of stock solutions is critical for ensuring reproducibility and reliability in experimental settings, including metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry.

Properties of Decanoic Acid-d19

Decanoic acid-d19 (Capric acid-d19) is a saturated fatty acid with 19 deuterium atoms, which makes it an ideal internal standard for mass spectrometry-based quantification of its non-deuterated counterpart, decanoic acid.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	References
Molecular Formula	C ₁₀ HD ₁₉ O ₂	[2][3]
Molecular Weight	191.38 g/mol	[4][5]
Appearance	Solid or oil	[2][4]
Melting Point	30-32 °C	[4]
Boiling Point	268-270 °C	[4]
Density	0.991 g/mL at 25 °C	[4]
Purity	≥98%	[4][5]
Isotopic Purity	≥98 atom % D	[4]
Solubility	Soluble in DMF (25 mg/ml), DMSO (10 mg/ml), and Ethanol (25 mg/ml). Limited solubility in water.	[2][6]
Stability	Stable for at least 4 years when stored properly.	[2]
Storage	Store at room temperature, protected from light and moisture.	[5]

Experimental Protocols

The following protocols detail the preparation of **Decanoic acid-d19** stock solutions for two common applications: use as an internal standard in mass spectrometry and for cell culture experiments.

Preparation of a Stock Solution for Mass Spectrometry

This protocol describes the preparation of a high-concentration stock solution in an organic solvent, suitable for use as an internal standard in GC-MS or LC-MS analysis.

Materials:

- **Decanoic acid-d19**
- High-purity ethanol ($\geq 99.8\%$)
- Analytical balance
- Volumetric flask (e.g., 1 mL, 5 mL, or 10 mL)
- Pipettes
- Vortex mixer
- Amber glass vials with PTFE-lined caps for storage

Procedure:

- **Equilibration:** Allow the container of **Decanoic acid-d19** to come to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Decanoic acid-d19** using an analytical balance. For example, to prepare a 1 mg/mL stock solution, weigh 1 mg of the compound.
- **Dissolution:** Transfer the weighed **Decanoic acid-d19** to a volumetric flask. Add a small amount of ethanol to dissolve the compound. If necessary, gently warm the solution to 40-50°C and sonicate to ensure complete dissolution.
- **Volume Adjustment:** Once completely dissolved, bring the solution to the final desired volume with ethanol.
- **Homogenization:** Cap the flask and vortex the solution for 30 seconds to ensure homogeneity.
- **Storage:** Transfer the stock solution to an amber glass vial with a PTFE-lined cap to protect it from light. Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[5][7]} To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use vials.^[5]

Preparation of a Stock Solution for Cell Culture

Due to the limited solubility of fatty acids in aqueous media, a carrier molecule such as bovine serum albumin (BSA) is often used to facilitate their delivery to cells in culture.[\[8\]](#)[\[9\]](#)

Materials:

- **Decanoic acid-d19**
- Ethanol ($\geq 99.8\%$)
- Fatty acid-free Bovine Serum Albumin (BSA)
- Phosphate-buffered saline (PBS) or cell culture medium
- Sterile conical tubes
- Water bath
- Sterile filter (0.22 μm)
- Laminar flow hood

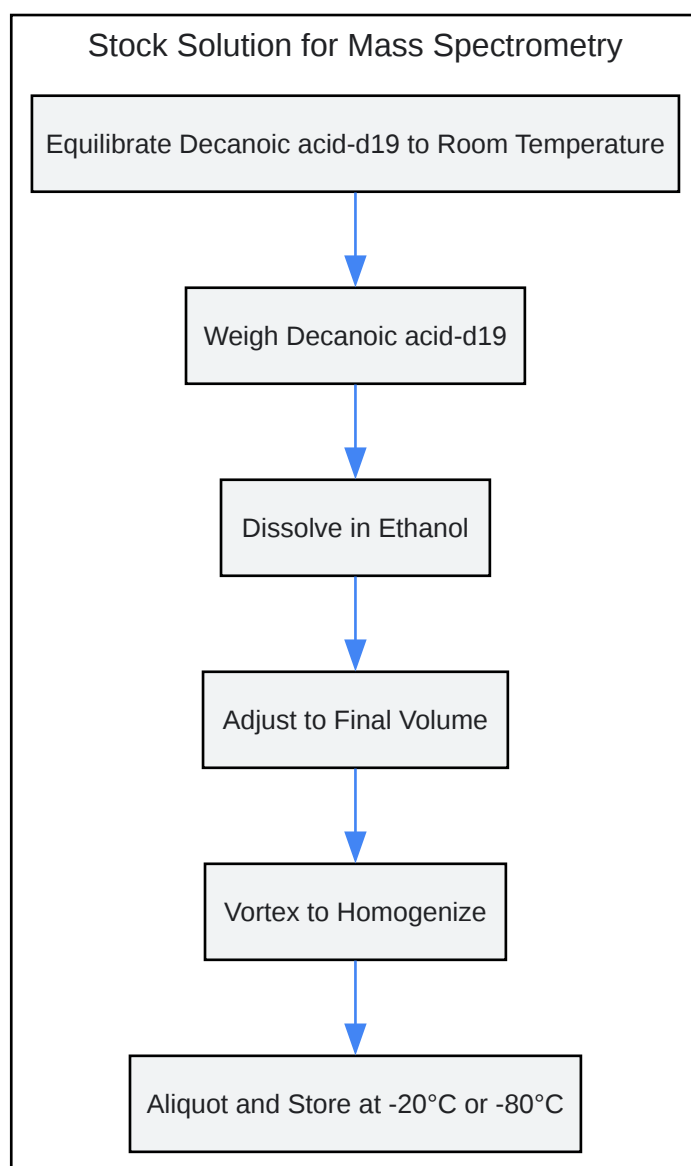
Procedure:

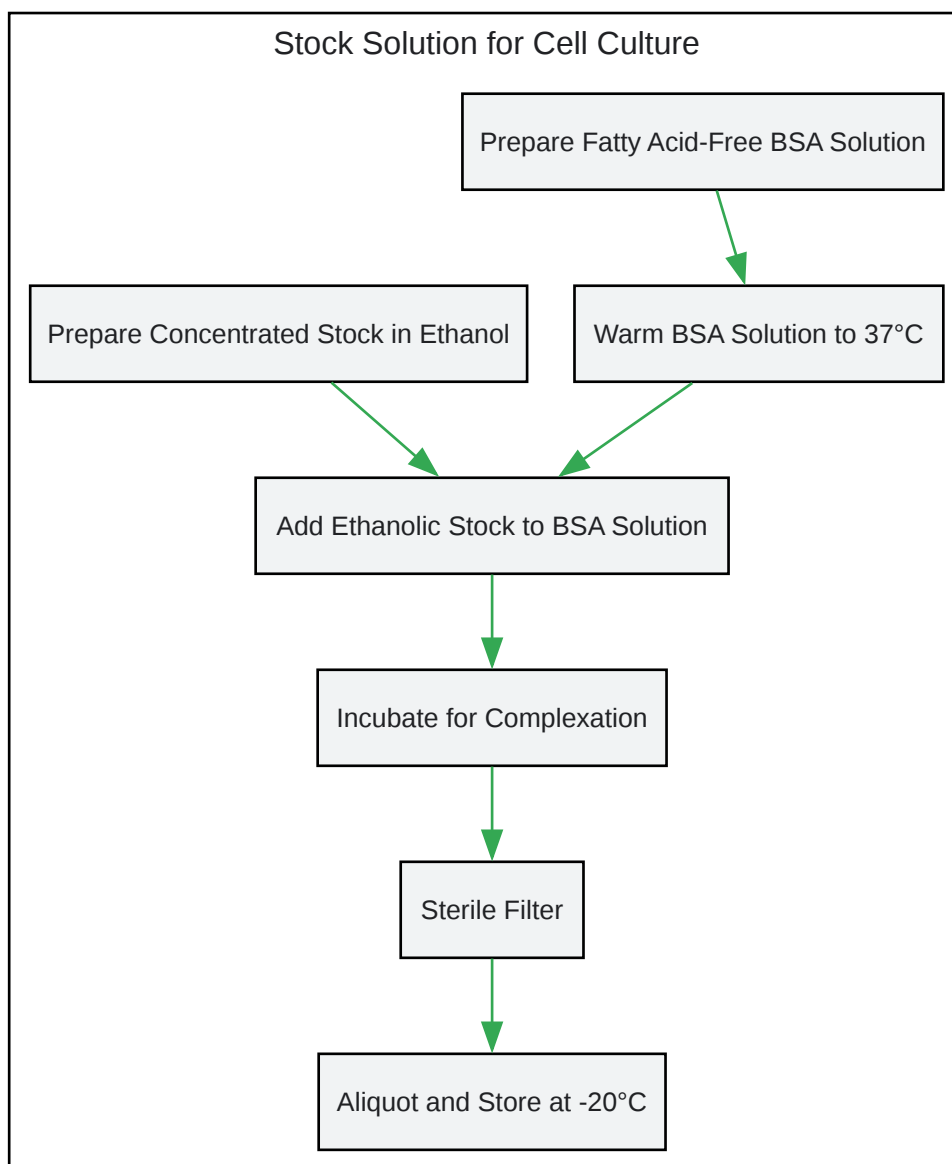
- **Prepare a High-Concentration Stock in Ethanol:** Prepare a concentrated stock solution of **Decanoic acid-d19** in ethanol (e.g., 100 mM) following the protocol outlined in section 2.1.
- **Prepare a BSA Solution:** In a sterile conical tube inside a laminar flow hood, prepare a solution of fatty acid-free BSA in PBS or serum-free cell culture medium (e.g., 10% w/v). Dissolve the BSA by gently swirling or placing it on a shaker at 37°C. Do not vortex, as this can cause frothing and denaturation of the protein.
- **Complexation of Decanoic Acid-d19 with BSA:**
 - Warm the BSA solution to 37°C in a water bath.
 - Slowly add the ethanolic stock solution of **Decanoic acid-d19** dropwise to the warm BSA solution while gently swirling. The final concentration of ethanol in the cell culture medium should be kept low (typically $<0.5\%$) to avoid solvent toxicity.[\[10\]](#)

- Incubate the mixture at 37°C for at least 30 minutes with gentle agitation to allow for the complexation of the fatty acid to BSA.
- Sterilization and Storage:
 - Sterilize the final **Decanoic acid-d19**-BSA complex solution by passing it through a 0.22 µm sterile filter.
 - Aliquots can be stored at -20°C.

Workflow Diagrams

The following diagrams illustrate the experimental workflows for preparing **Decanoic acid-d19** stock solutions.





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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]

- 2. lipidmaps.org [lipidmaps.org]
- 3. lipidmaps.org [lipidmaps.org]
- 4. benchchem.com [benchchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Preparation of fatty acid solutions for investigating lipid signaling, metabolism, and lipid droplets - PMC [pmc.ncbi.nlm.nih.gov]
- 7. glpbio.com [glpbio.com]
- 8. researchgate.net [researchgate.net]
- 9. cdn.cytivalifesciences.com [cdn.cytivalifesciences.com]
- 10. Preparation of fatty acid solutions exerts significant impact on experimental outcomes in cell culture models of lipotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
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